

GNE-886 Cell-Based Assay Guide: Application Notes and Protocols

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: GNE-886

Cat. No.: B607699

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For Researchers, Scientists, and Drug Development Professionals

This guide provides detailed application notes and experimental protocols for utilizing **GNE-886**, a potent and selective inhibitor of the Cat Eye Syndrome Chromosome Region Candidate 2 (CECR2) bromodomain. The information herein is designed to assist researchers in accurately assessing the biochemical and cellular activity of **GNE-886** and other potential CECR2 inhibitors.

Introduction to **GNE-886** and CECR2

GNE-886 is a high-affinity, selective small molecule inhibitor targeting the bromodomain of CECR2.^{[1][2]} Bromodomains are protein modules that recognize acetylated lysine residues, playing a crucial role in the regulation of gene transcription through chromatin remodeling.^[1] CECR2 is a component of the CERF (CECR2-containing remodeling factor) chromatin remodeling complex and has been implicated in the DNA damage response.^{[1][3]} **GNE-886** serves as a valuable chemical probe for elucidating the biological functions of the CECR2 bromodomain.

Quantitative Data Summary for **GNE-886**

The following table summarizes the key quantitative metrics for **GNE-886**, facilitating the comparison of its activity across various assays.

Parameter	Target	Assay Type	Value	Reference
IC50	CECR2	TR-FRET	16 nM	[4]
EC50	CECR2	Cellular "Dot" Assay	370 nM	[1]
Kd	BRD9	BROMOscan	2000 μ M	[1]
Kd	BRD7	BROMOscan	1100 μ M	[1]
Kinetic Solubility	-	-	122 μ M	[1]

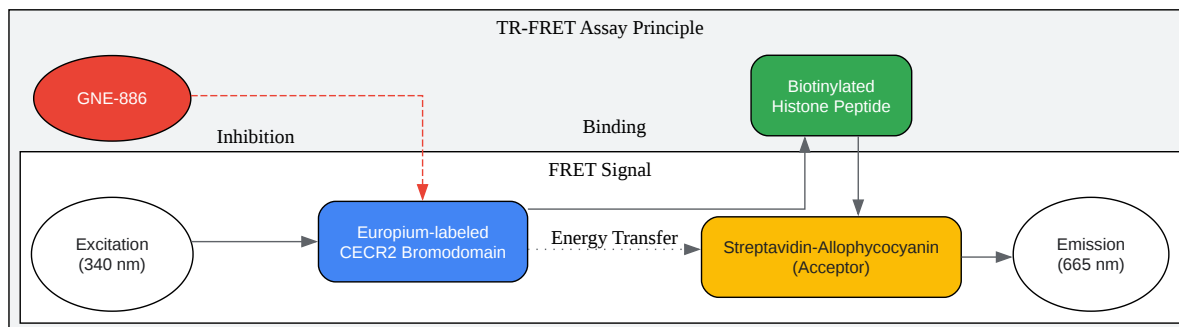
Experimental Protocols

This section provides detailed methodologies for key biochemical and cell-based assays to characterize **GNE-886** and other CECR2 inhibitors.

Biochemical Assay: CECR2 Time-Resolved Fluorescence Resonance Energy Transfer (TR-FRET) Assay

This assay quantitatively measures the binding of **GNE-886** to the CECR2 bromodomain by competing with a biotinylated histone peptide ligand.

Signaling Pathway



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Caption: TR-FRET assay principle for **GNE-886** inhibition of CECR2.

Materials:

- His-tagged CECR2 bromodomain protein
- Biotinylated histone H4 acetylated peptide (e.g., Biotin-SGRGKGGKGLGKGGAKRHRKVLRD-AcK)
- Europium-labeled anti-His antibody (Donor)
- Streptavidin-Allophycocyanin (SA-APC) (Acceptor)
- **GNE-886**
- Assay Buffer (e.g., 50 mM HEPES pH 7.5, 100 mM NaCl, 0.1% BSA, 0.05% Tween-20, 1 mM DTT)
- 384-well low-volume white microplates

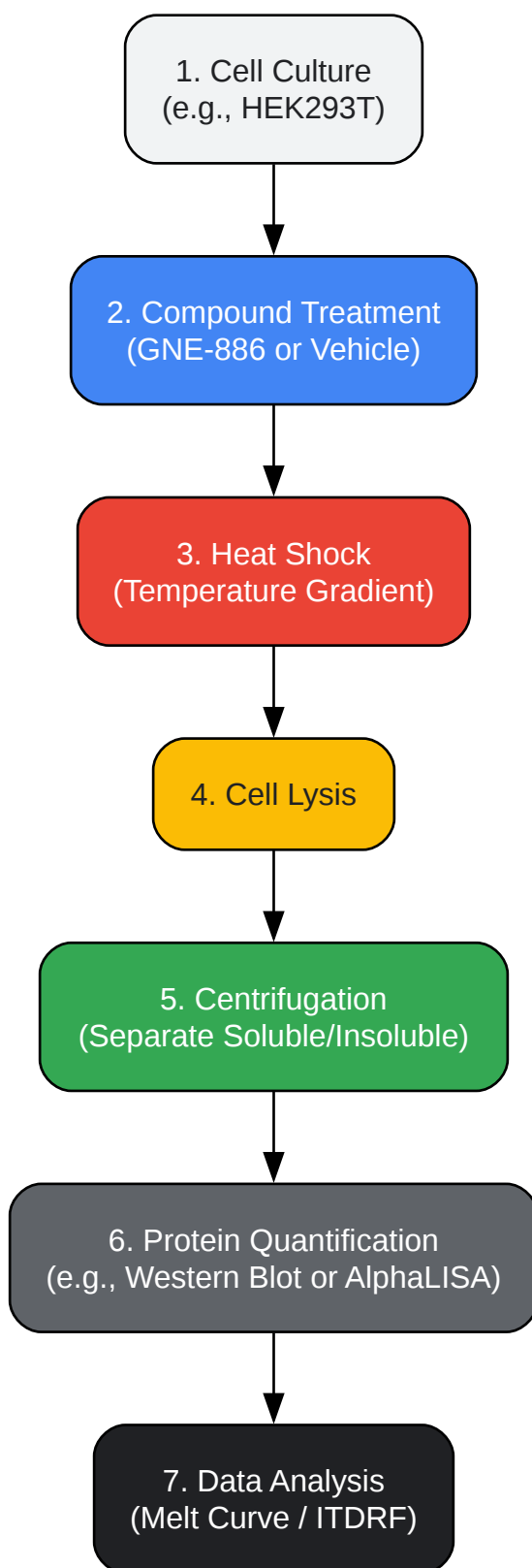
Protocol:

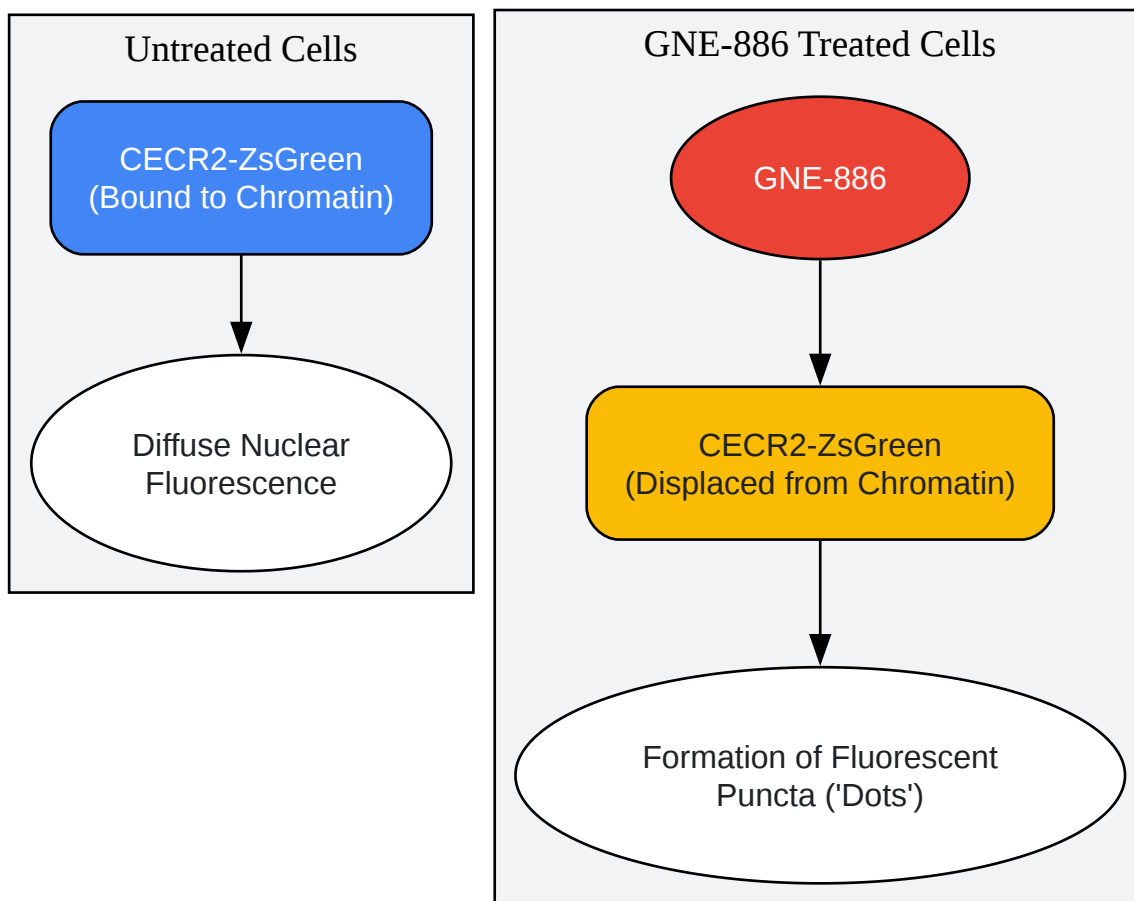
- **Compound Preparation:** Prepare a serial dilution of **GNE-886** in 100% DMSO. Further dilute the compounds in Assay Buffer to a 4x final concentration.
- **Reagent Preparation:**
 - Dilute His-tagged CECR2 and biotinylated peptide in Assay Buffer to a 4x final concentration.
 - Prepare a 4x detection mix containing Europium-labeled anti-His antibody and SA-APC in Assay Buffer.
- **Assay Plate Setup:**
 - Add 5 μ L of 4x **GNE-886** dilution or vehicle (DMSO in Assay Buffer) to the appropriate wells.
 - Add 5 μ L of the 4x His-tagged CECR2 and biotinylated peptide mix to all wells.
 - Incubate for 30 minutes at room temperature.
- **Detection:**
 - Add 10 μ L of the 4x detection mix to all wells.
 - Incubate for 60 minutes at room temperature, protected from light.
- **Data Acquisition:** Read the plate on a TR-FRET compatible plate reader with an excitation wavelength of 340 nm and emission wavelengths of 615 nm (Europium) and 665 nm (APC).
- **Data Analysis:** Calculate the TR-FRET ratio (665 nm emission / 615 nm emission). Plot the ratio against the logarithm of the **GNE-886** concentration and fit the data to a four-parameter logistic equation to determine the IC50 value.

Cellular Assay: CECR2 Target Engagement (Cellular Thermal Shift Assay - CETSA)

This assay determines the engagement of **GNE-886** with CECR2 in a cellular environment by measuring the thermal stabilization of the target protein upon ligand binding.

Experimental Workflow





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References

- 1. GNE-886: A Potent and Selective Inhibitor of the Cat Eye Syndrome Chromosome Region Candidate 2 Bromodomain (CECR2) - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/pmc/)]
- 2. GNE-886: A Potent and Selective Inhibitor of the Cat Eye Syndrome Chromosome Region Candidate 2 Bromodomain (CECR2) - PubMed [pubmed.ncbi.nlm.nih.gov]
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- To cite this document: BenchChem. [GNE-886 Cell-Based Assay Guide: Application Notes and Protocols]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b607699#gne-886-cell-based-assay-guide>]

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